

Personal protective equipment for handling N-tert-Butylmethacrylamide

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Compound of Interest

Compound Name: **N-tert-Butylmethacrylamide**

Cat. No.: **B1266043**

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Essential Safety Protocol: Handling N-tert-Butylmethacrylamide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **N-tert-Butylmethacrylamide** (CAS No. 107-58-4). Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Physicochemical Properties

N-tert-Butylmethacrylamide is a chemical that requires careful handling due to its potential health effects. It is classified as harmful if swallowed and can cause serious eye and skin irritation.^{[1][2][3]} The toxicological properties of this substance have not been fully investigated, warranting a cautious approach.^[1]

Hazard Summary

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation Mark) [4]	Warning[2][4][5]	H302: Harmful if swallowed.[3][4]
Serious Eye Irritation (Category 2)	GHS07 (Exclamation Mark)[4]	Warning[2][4][5]	H319: Causes serious eye irritation.[2][3]
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)[4]	Warning[2][4][5]	H315: Causes skin irritation.[3]

| Respiratory Tract Irritation | Not Classified | Warning[2][4][5] | May cause respiratory tract irritation.[1] |

Physicochemical Data

Property	Value
CAS Number	107-58-4[1][2]
Appearance	Almost white solid powder[1][2]
Melting Point	126-130 °C (259-266 °F)[2]
Odor	Odorless[2]
Flash Point	Not Applicable[1][4]
NFPA Rating (Estimated)	Health: 1, Flammability: 0, Instability: 0[1]

| Occupational Exposure Limits | No specific occupational exposure limits have been established.[2][5] |

Personal Protective Equipment (PPE) and Engineering Controls

Proper selection and use of PPE are the primary defense against exposure. The following engineering controls and personal protective equipment are mandatory when handling **N-tert-Butylmethacrylamide**.

Engineering Controls:

- Ventilation: Use with adequate ventilation to keep airborne concentrations low. A local exhaust ventilation system is recommended, especially when handling the powder form to minimize dust generation.[1][3]
- Safety Stations: Facilities must be equipped with a readily accessible eyewash station and a safety shower.[1]

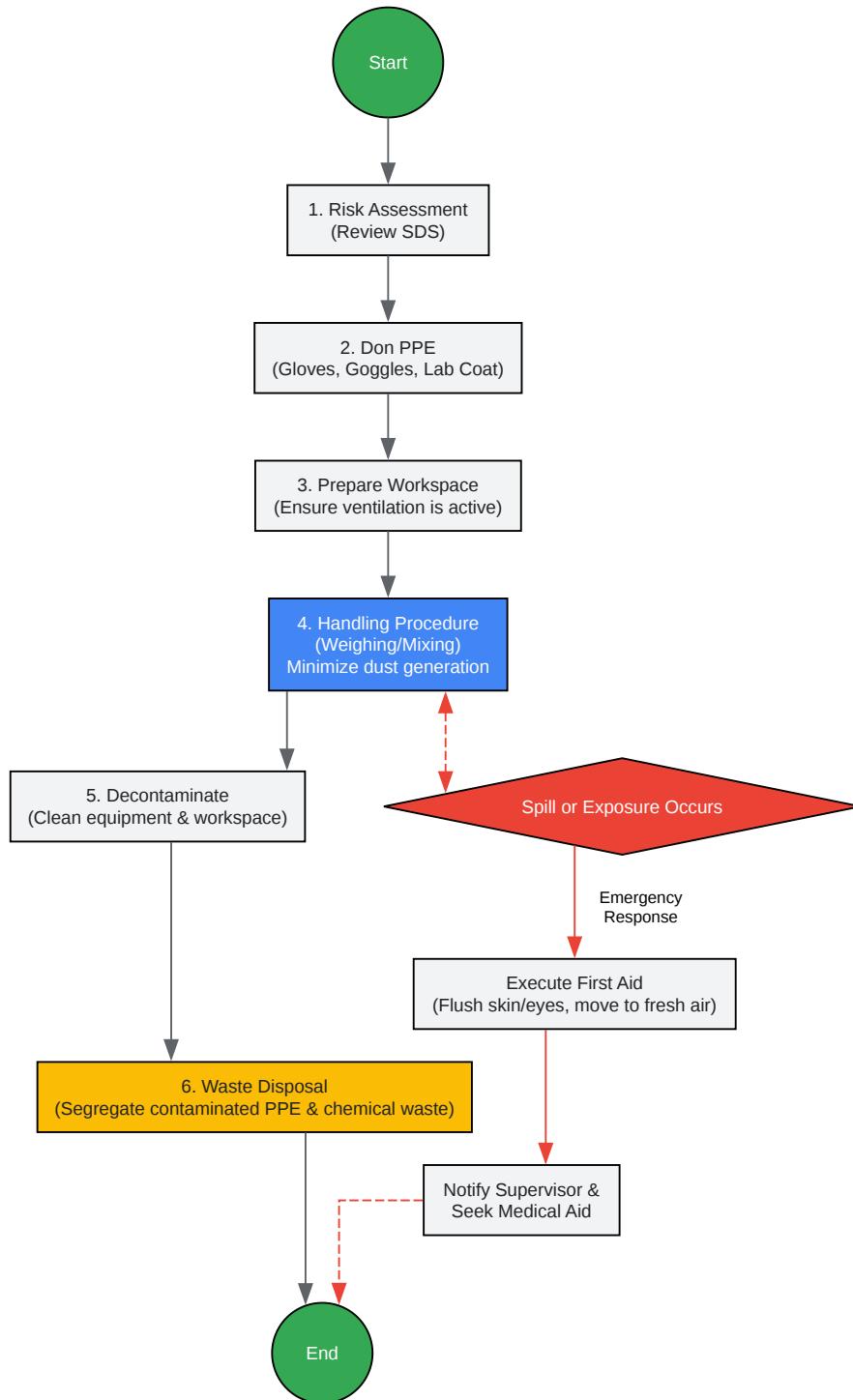
Required Personal Protective Equipment

Area of Protection	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or eyeglasses conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][2]	Protects against dust particles and potential splashes, preventing serious eye irritation.[2][3]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and a lab coat or chemical-resistant clothing to prevent skin exposure.[1][2][3]	Prevents direct contact that can cause skin irritation.[1][3]

| Respiratory Protection | For dusty conditions, use a NIOSH-approved N95 dust mask or follow a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements.[1][4] | Protects against inhalation of airborne particles, which may cause respiratory tract irritation.[1] |

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety. The following workflow outlines the procedural steps from preparation to waste disposal.



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Caption: Workflow for the safe handling and disposal of **N-tert-Butylmethacrylamide**.

Step-by-Step Handling Protocol

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before beginning work.
 - Ensure ventilation systems and safety equipment (eyewash, shower) are operational.
 - Don all required PPE as specified in the table above.
- Handling:
 - Handle the substance in a designated area, preferably within a chemical fume hood or under local exhaust ventilation.[\[1\]](#)
 - Minimize the generation of dust when weighing or transferring the solid material.[\[1\]](#)
 - Avoid all contact with eyes, skin, and clothing.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[5\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)
 - For long-term storage, keep refrigerated at temperatures below 4°C (39°F).[\[1\]](#)
 - Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[5\]](#)

Emergency and First Aid Procedures

Immediate action is critical in the event of exposure or a spill.

Spill Response:

- Evacuate unnecessary personnel from the area.

- Ensure adequate ventilation.[1]
- Wearing appropriate PPE, carefully sweep or vacuum the spilled material.[1] Avoid actions that create dust.
- Place the collected material into a suitable, labeled container for disposal.[1]
- Decontaminate the spill area thoroughly.

First-Aid Measures

Exposure Route	First-Aid Instruction
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][2]
Skin Contact	Remove contaminated clothing and shoes. Flush the affected skin with plenty of soap and water for at least 15 minutes. Get medical attention if irritation develops.[1][2][5]
Inhalation	Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical aid.[1]

| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Call a poison control center or doctor immediately.[1][2][5] |

Disposal Plan

All waste materials must be treated as hazardous.

- Chemical Waste: Dispose of unused **N-tert-Butylmethacrylamide** and solutions containing it in a designated, labeled hazardous waste container.

- Contaminated Materials: All PPE (gloves, masks) and materials (e.g., paper towels, weigh boats) that have come into contact with the chemical must be placed in a sealed, labeled container for hazardous waste.
- Final Disposal: All waste must be disposed of via an approved and licensed waste disposal company, in accordance with all local, regional, and national regulations.[\[2\]](#)[\[3\]](#)

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